

cis-9-Hexadecenol chemical properties and structure

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Compound of Interest

Compound Name: *cis-9-Hexadecenol*

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An In-depth Technical Guide to **cis-9-Hexadecenol**: Chemical Properties, Structure, and Biological Interactions

Abstract

cis-9-Hexadecenol, also known as palmitoleyl alcohol, is a monounsaturated fatty alcohol with significant applications in chemical synthesis and notable biological activities.^{[1][2]} This technical guide provides a comprehensive overview of its chemical properties, structural information, relevant experimental protocols, and its role in biological signaling pathways. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

cis-9-Hexadecenol is a long-chain fatty alcohol characterized by a cis-double bond at the ninth carbon position.^[1] It is a liquid at room temperature and possesses diverse biological activities, including antimicrobial and virucidal properties.^[1]

Physicochemical Data

The key physicochemical properties of **cis-9-Hexadecenol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₂ O	[1][2][3][4]
Molecular Weight	240.42 g/mol	[2][3][4]
CAS Number	10378-01-5	[1][2][3]
Appearance	Liquid	[1]
Boiling Point	340 °C at 760 mmHg	[2]
Density	0.847 g/cm ³	[2]
Flash Point	115.4 °C	[2]
Refractive Index	1.46	[2]
pKa	15.20 ± 0.10 (Predicted)	[2][4]
Storage Temperature	-20°C	[2]

Solubility

Solvent	Solubility	Source(s)
DMF	30 mg/mL	[1][4]
DMSO	30 mg/mL	[1][4]
Ethanol	30 mg/mL	[1][4]
Ethanol:PBS (pH 7.2) (1:2)	0.33 mg/mL	[4]

Chemical Structure

The structure of **cis-9-Hexadecenol** is defined by a 16-carbon chain with a hydroxyl group at one end and a cis-configured double bond between the 9th and 10th carbon atoms.

- SMILES: OCCCCCCCC/C=C\CCCCC[1]
- InChI: InChI=1S/C16H32O/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17/h7-8,17H,2-6,9-16H2,1H3/b8-7-[1]

- Synonyms: (Z)-9-Hexadecen-1-ol, Palmitoleyl Alcohol, FOH 16:1[1][2][4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of related compounds, such as the corresponding aldehyde, are crucial for research and development.

Synthesis of cis-9-Hexadecenal from cis-9-Hexadecen-1-ol

This protocol describes the oxidation of cis-9-Hexadecen-1-ol to its corresponding aldehyde, a common transformation in pheromone synthesis.[5]

Materials:

- cis-9-Hexadecen-1-ol
- Pyridinium chlorochromate (PCC)
- Silica gel
- Anhydrous methylene chloride
- Alumina
- Benzene-hexane system (1:1)

Procedure:

- In a 3-necked flask equipped with a stirrer, addition funnel, and reflux condenser with a calcium chloride tube, place 2.6 g of pyridinium chlorochromate and 2.6 g of silica gel.[5]
- Add 20 ml of anhydrous methylene chloride and stir the mixture for 10 minutes.[5]
- Add a solution of 2 g of cis-9-Hexadecen-1-ol in 10 ml of anhydrous methylene chloride to the reaction mixture.[5]

- Stir the reaction mixture at room temperature for 2 hours, monitoring the reaction progress periodically using Thin Layer Chromatography (TLC).[5]
- Upon completion of the oxidation, filter the reaction mass through a small layer of silica gel. [5]
- Wash the flask with three 30 ml portions of methylene chloride.[5]
- Distill off the solvent.[5]
- Purify the resulting product by passing it through a column with alumina using a benzene-hexane (1:1) solvent system.[5]
- Evaporate the solvents to obtain cis-9-Hexadecenal.[5]

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard method for identifying and quantifying volatile and semi-volatile organic compounds like **cis-9-Hexadecenal** and its derivatives.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., GC-MS QP-2010 plus).[6]

GC Conditions (Example):

- Column: HP-5 MS (30 m x 0.25 mm, 0.25 μ m film thickness).[7]
- Carrier Gas: Helium at a flow rate of 1 ml/minute.[6]
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.[7]
 - Ramp: Increase to 300°C at a rate of 15 K/min.[7]

- Final hold: 10 minutes at 300°C.[7]
- Split Ratio: 50:1.[6]

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-500.
- Ion Source Temperature: 230°C.
- Interface Temperature: 280°C.

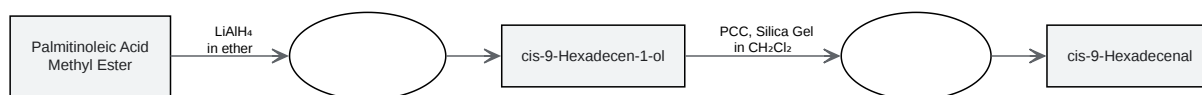
Data Analysis:

- Identification of **cis-9-Hexadecenol** is achieved by comparing the retention time and mass spectrum of the analyte with those of a known standard and by matching the mass spectrum with spectral libraries such as NIST.[8]

Mandatory Visualizations

The following diagrams illustrate key processes involving **cis-9-Hexadecenol** and its derivatives, created using the DOT language.

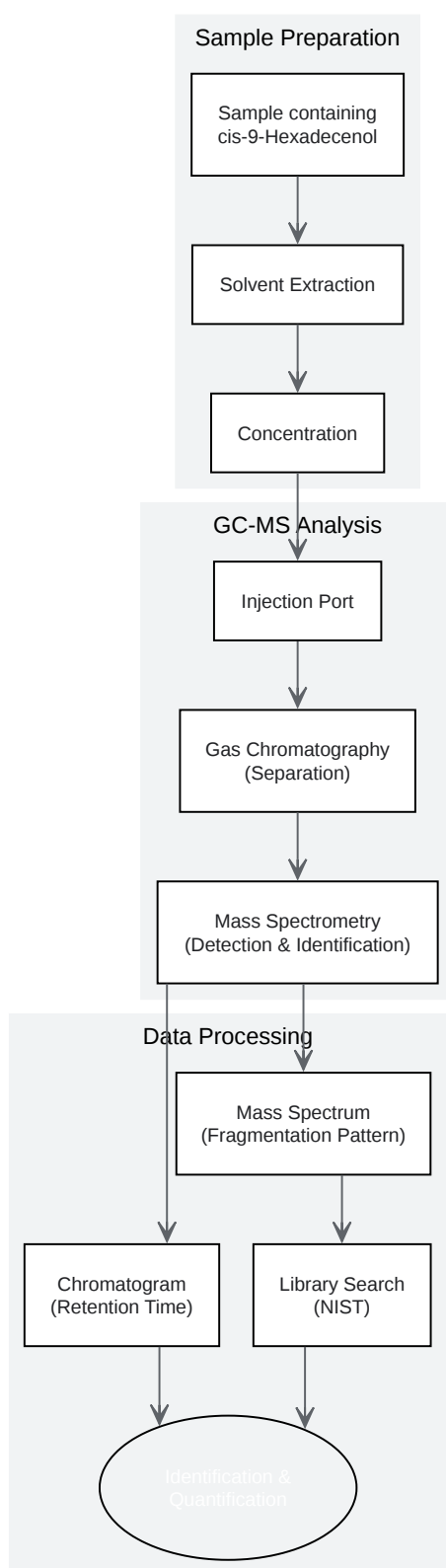
Synthesis Workflow



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Caption: Synthesis pathway from palmitinoic acid methyl ester to cis-9-hexadecenal.

Analytical Workflow: GC-MS



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Caption: General workflow for the analysis of **cis-9-Hexadecenol** using GC-MS.

Biological Signaling Pathway: Antifungal Action

cis-9-Hexadecenal, a related aldehyde, has been shown to inhibit melanin biosynthesis in the fungus *Aspergillus fumigatus*.^{[9][10]} This is a critical virulence factor for the organism. The compound is thought to interact with and inhibit the polyketide synthase (PKS) enzyme, a key component in the melanin production pathway.^[10]



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Caption: Inhibition of the DHN-melanin pathway in *A. fumigatus* by cis-9-hexadecenal.

Biological Activity

cis-9-Hexadecenol and its related aldehyde exhibit a range of biological activities:

- **Antifungal:** cis-9-Hexadecenal is effective against the fungus *Aspergillus fumigatus*. It inhibits the biosynthesis of 1,8-dihydroxynaphthalene-melanin, a key virulence factor, leading to a 91% reduction in melanin content at a concentration of 0.293 mM.[9][10] This action also reduces the hydrophobicity of the fungal surface.[9]
- **Antibacterial:** It is active against the bacterium *Streptococcus mutans* with a Minimum Inhibitory Concentration (MIC) of 1.56 µg/ml.[1]
- **Virucidal:** At a concentration of 10 mM, it is virucidal against Herpes Simplex Virus 2 (HSV-2).[1]
- **Pheromonal Component:** It is found in the pheromone gland extracts of the moth *Helicoverpa assulta* and can modulate the behavior of male moths.[1] In other insects, like the cotton bollworm *Heliothis armigera*, the related aldehyde, (Z)-9-Hexadecenal, is a component of the sex pheromone.[11]

Conclusion

cis-9-Hexadecenol is a versatile fatty alcohol with well-defined chemical properties and significant potential in both chemical synthesis and as a biologically active agent. Its role as a precursor in pheromone synthesis and its demonstrated antifungal, antibacterial, and virucidal activities make it a compound of high interest for ongoing research. The provided experimental protocols and pathway diagrams serve as a foundational resource for scientists and developers working with this molecule. Further exploration of its mechanisms of action, particularly its interaction with fungal virulence factors, may lead to the development of novel therapeutic agents.

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